

ON 108600 solubility issues in aqueous solutions

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Compound of Interest		
Compound Name:	ON 108600	
Cat. No.:	B10833152	Get Quote

Technical Support Center: ON 108600

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **ON 108600**, focusing on common solubility issues in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is ON 108600 and what is its mechanism of action?

A1: **ON 108600** is a potent multi-kinase inhibitor. Its primary targets are Casein Kinase 2 (CK2), TRAF2- and NCK-interacting kinase (TNIK), and Dual-specificity tyrosine phosphorylation-regulated kinase 1A (DYRK1A).[1][2] By inhibiting these kinases, **ON 108600** can suppress critical signaling pathways involved in cell growth, proliferation, and survival, demonstrating anti-tumor activity, particularly in triple-negative breast cancer (TNBC).[3][4] It has been shown to induce apoptosis and overcome chemotherapy resistance in preclinical models.[3]

Q2: What is the expected solubility of **ON 108600** in aqueous solutions?

A2: **ON 108600** is expected to have low solubility in aqueous solutions. While specific quantitative data is not readily available in public literature, formulation guidelines from suppliers strongly suggest its hydrophobic nature. For in vivo studies, a common recommendation involves using a co-solvent system.[2]



Q3: What solvents are recommended for preparing stock solutions of **ON 108600**?

A3: Dimethyl sulfoxide (DMSO) is a commonly used solvent for preparing stock solutions of **ON 108600**.[4] For subsequent dilution into aqueous media for in vitro assays, it is crucial to consider the final DMSO concentration to avoid solvent-induced artifacts.

Q4: How should I store stock solutions of **ON 108600**?

A4: Stock solutions should be aliquoted and stored at -20°C or -80°C to minimize degradation from repeated freeze-thaw cycles. One supplier suggests that solutions stored at -20°C should be used within one month, while those at -80°C can be stored for up to six months.[5]

Troubleshooting Guide: Solubility Issues

This guide addresses common problems encountered when preparing aqueous solutions of **ON 108600**.

Troubleshooting & Optimization

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Problem	Potential Cause	Recommended Solution
Precipitation upon dilution of DMSO stock solution in aqueous buffer.	The concentration of ON 108600 exceeds its solubility limit in the final aqueous medium.	- Decrease the final concentration of ON 108600 Increase the percentage of cosolvents in the final solution (ensure solvent tolerance of your experimental system) Consider using a formulation with excipients that improve solubility, such as PEG300 and Tween 80.[2]
Difficulty dissolving ON 108600 powder, even in DMSO.	Insufficient energy to break the crystal lattice of the solid compound.	- Gently warm the solution to 37°C.[2]- Use physical methods such as vortexing or sonication in a water bath to aid dissolution.[2]
Cloudiness or precipitation observed in the final formulation for in vivo studies.	Improper mixing of components or exceeding the solubility limit in the vehicle.	- Ensure the compound is fully dissolved in DMSO before adding other components like PEG300, Tween 80, or corn oil.[2]- Add formulation components sequentially, ensuring the solution is clear after each addition.[2]- Optimize the ratio of cosolvents and surfactants in your formulation.
Inconsistent experimental results.	Potential precipitation of the compound in the assay medium over time.	- Prepare fresh dilutions from the stock solution immediately before each experiment Visually inspect your solutions for any signs of precipitation before use Consider the stability of ON 108600 in your



specific assay conditions (e.g., pH, protein concentration).

Quantitative Solubility Data

Specific, experimentally determined solubility values for **ON 108600** in various solvents are not consistently reported in publicly available literature. The table below provides a summary of recommended solvents and formulation components based on supplier information. Researchers should perform their own solubility tests to determine the optimal conditions for their specific experimental needs.

Solvent/Vehicle Component	Role	Concentration/Notes
DMSO	Primary solvent for stock solutions	High solubility is generally observed.
PEG300	Co-solvent	Often used in combination with DMSO for in vivo formulations. [2]
Tween 80	Surfactant	Used to increase the stability of the compound in aqueous solutions.[2]
Corn Oil	Vehicle	An alternative vehicle for in vivo administration, used with DMSO.[2]
Aqueous Buffers (e.g., PBS)	Diluent	Low solubility expected; precipitation may occur without co-solvents.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO



- Weighing: Accurately weigh the required amount of ON 108600 powder. The molecular weight of ON 108600 is 537.38 g/mol.
- Solvent Addition: Add the calculated volume of high-purity DMSO to the powder to achieve a 10 mM concentration.
- Dissolution: Vortex the solution thoroughly. If the compound does not fully dissolve, sonicate the vial in a water bath or warm it gently to 37°C until the solution is clear.[2]
- Storage: Aliquot the stock solution into smaller volumes in tightly sealed vials and store at -20°C or -80°C.

Protocol 2: Preparation of a Formulation for In Vivo Studies

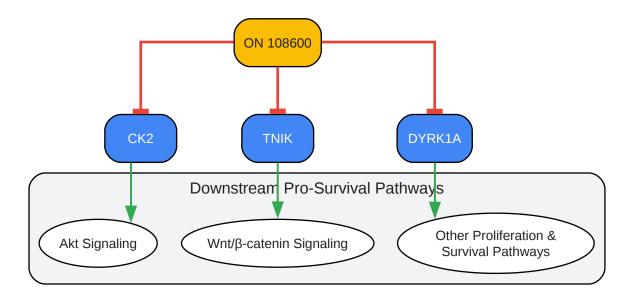
This is an example protocol based on supplier recommendations. The final concentrations may need to be optimized for your specific animal model and dosing regimen.

- Prepare a concentrated stock solution of ON 108600 in DMSO.
- In a separate sterile tube, add the required volume of the DMSO stock solution.
- Slowly add the required volume of PEG300 to the DMSO solution while vortexing. Ensure
 the solution remains clear.
- Add the required volume of Tween 80 to the mixture and continue to vortex until a clear, homogeneous solution is formed.
- Finally, add the required volume of sterile water or saline and vortex thoroughly.
- Visually inspect the final formulation for any signs of precipitation before administration.

Visualizations

Signaling Pathway Inhibited by **ON 108600**



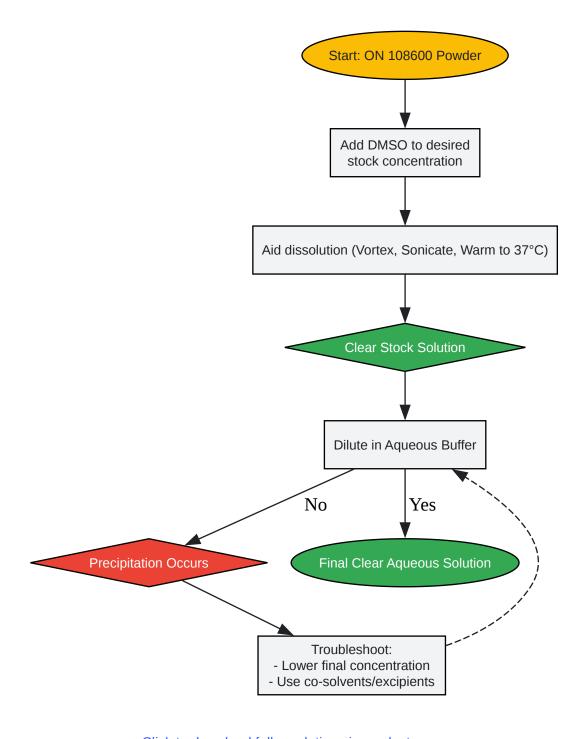


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Caption: Inhibition of CK2, TNIK, and DYRK1A by ON 108600.

Experimental Workflow for Preparing Aqueous Solutions





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Caption: Troubleshooting workflow for **ON 108600** aqueous solution preparation.

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